

# Physical properties of nona-1,3-dien-5-yne (boiling point, density)

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## Compound of Interest

Compound Name: Nona-1,3-dien-5-yne

Cat. No.: B14481926

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## Physical Properties of Nona-1,3-dien-5-yne: A Technical Overview

For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the available physical property data for the compound **nona-1,3-dien-5-yne**. Due to the limited availability of experimental data in public databases and scientific literature, this document outlines standardized methodologies for the determination of key physical properties, namely boiling point and density. Furthermore, a plausible synthetic route is presented to aid researchers in the potential preparation of this compound for further study.

## Data Presentation

A comprehensive search of chemical databases and literature has revealed a lack of experimentally determined data for the boiling point and density of **nona-1,3-dien-5-yne**. The following table is provided to structure future experimental findings.

Physical Property	Value	Conditions
Boiling Point	Data not available	
Density	Data not available	

## Experimental Protocols

In the absence of specific reported values, the following established protocols are recommended for the experimental determination of the boiling point and density of **nona-1,3-dien-5-yne**.

### Boiling Point Determination by Ebulliometry

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and accurate method for its determination is ebulliometry, which can be performed using a simple distillation apparatus or a Thiele tube for smaller sample sizes.

Apparatus:

- Round-bottom flask
- Distillation head with a port for a thermometer
- Condenser
- Receiving flask
- Heating mantle or oil bath
- Thermometer (calibrated)
- Boiling chips

Procedure:

- A sample of **nona-1,3-dien-5-yne** is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side arm of the distillation head.
- The sample is gently heated.
- As the liquid boils, the vapor will rise and surround the thermometer bulb.

- The temperature at which the vapor temperature stabilizes while the liquid is condensing and dripping into the receiving flask is recorded as the boiling point.
- The atmospheric pressure should be recorded at the time of the measurement, as boiling point is pressure-dependent.

## Density Determination by Pycnometry

Density is the mass per unit volume of a substance. A pycnometer, a flask with a specific, accurately known volume, is commonly used for precise density measurements of liquids.

Apparatus:

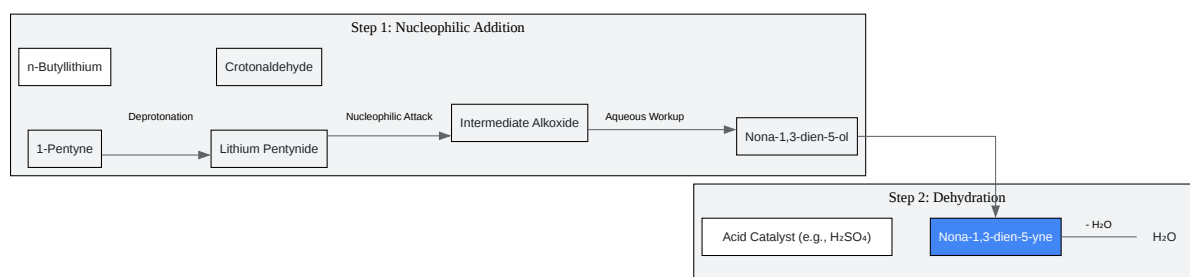
- Pycnometer (volumetric flask with a ground-glass stopper containing a capillary tube)
- Analytical balance (accurate to at least 0.001 g)
- Constant temperature water bath
- Thermometer

Procedure:

- The empty, clean, and dry pycnometer is weighed on an analytical balance.
- The pycnometer is filled with distilled water of a known temperature and weighed to determine the mass of the water. The precise volume of the pycnometer can be calculated using the known density of water at that temperature.
- The pycnometer is emptied, dried, and then filled with the sample of **nona-1,3-dien-5-yne**.
- The filled pycnometer is placed in a constant temperature water bath to ensure the liquid is at the desired temperature.
- The pycnometer is weighed to determine the mass of the sample.
- The density of the sample is calculated by dividing the mass of the sample by the volume of the pycnometer.

## Synthetic Pathway Visualization

While a specific synthesis for **nona-1,3-dien-5-yne** is not readily available in the searched literature, a plausible and analogous synthetic route can be proposed based on established organometallic chemistry. A common method for the synthesis of conjugated enynes involves the reaction of a metal acetylide with an  $\alpha,\beta$ -unsaturated aldehyde, followed by dehydration. The following diagram illustrates a potential two-step synthesis of **nona-1,3-dien-5-yne** from 1-pentyne and crotonaldehyde.



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Caption: Proposed two-step synthesis of **nona-1,3-dien-5-yne**.

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